

Triundecylamine: A Comprehensive Technical Guide for Researchers & Drug Development Professionals

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Compound of Interest

Compound Name: *Triundecylamine*

Cat. No.: *B1590104*

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This document provides an in-depth technical examination of **triundecylamine**, a symmetrical tertiary amine. Moving beyond basic identification, this guide synthesizes its core chemical data, structural significance, synthesis protocols, and key applications to provide a holistic understanding for researchers, scientists, and professionals in drug development. The narrative is built on the principles of causality in experimental design and is grounded in authoritative scientific references.

Core Molecular Identity: Formula and Weight

The foundational attributes of any chemical compound are its molecular formula and weight, which dictate its stoichiometric relationships and physical behavior. **Triundecylamine** is composed of a central nitrogen atom bonded to three identical undecyl (11-carbon) alkyl chains.

- Molecular Formula: $C_{33}H_{69}N$ [1][2]
- Molecular Weight: 479.92 g/mol [2]

The substantial molecular weight, primarily contributed by the three long hydrocarbon chains, is a key determinant of its pronounced lipophilicity and low volatility.

Table 1: Physicochemical Properties of **Triundecylamine**

| Property | Value | Source(s) |
|---------------|---|-----------|
| IUPAC Name | N,N-diundecylundecan-1-amine | [1] |
| CAS Number | 42910-16-7 | [2][3] |
| Appearance | Colorless to light yellow liquid or solid | [3] |
| Boiling Point | 245-250 °C @ 0.5 mmHg | [3] |
| Density | 0.82 g/cm ³ | [3] |
| Solubility | Insoluble in water; Soluble in common organic solvents (e.g., hexane, toluene, dichloromethane) | [3] |

Molecular Architecture and its Implications

The structure of **triundecylamine** is characterized by a sterically hindered nitrogen atom surrounded by three flexible, nonpolar undecyl chains. This unique architecture is directly responsible for its chemical behavior and applications. The nitrogen's lone pair of electrons imparts basicity and nucleophilicity, though these properties are sterically shielded by the bulky alkyl groups.

Caption: Simplified 2D structure of **Triundecylamine**.

The molecule's large, nonpolar surface area makes it highly lipophilic (hydrophobic), driving its utility as a surfactant, capping agent, and phase-transfer catalyst where interaction with organic phases or nonpolar surfaces is critical.

Synthesis Methodology: An N-Alkylation Protocol

The synthesis of symmetrical tertiary amines like **triundecylamine** is commonly achieved through the exhaustive N-alkylation of a primary amine. The following protocol describes a representative laboratory-scale synthesis.

Causality Behind Experimental Choices:

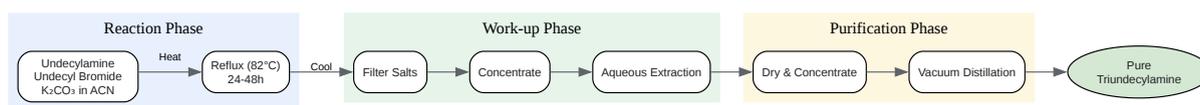
- **Solvent:** A polar aprotic solvent like DMF or Acetonitrile is chosen to dissolve the amine and the inorganic base without participating in the reaction.
- **Base:** An excess of a weak, non-nucleophilic base (K_2CO_3) is used to neutralize the hydrohalic acid byproduct (e.g., HBr) generated during the reaction, driving the equilibrium towards the product.
- **Excess Alkyl Halide:** A slight excess of the alkylating agent (undecyl bromide) ensures the complete conversion of the primary amine to the tertiary amine.
- **Purification:** Vacuum distillation is effective for purifying high-boiling, non-volatile liquids like **triundecylamine**, separating it from lower-boiling impurities and non-volatile salts.

Experimental Protocol: Synthesis via N-Alkylation of Undecylamine

- **Reaction Setup:** To a flame-dried 250 mL three-neck round-bottom flask equipped with a reflux condenser, nitrogen inlet, and magnetic stirrer, add undecylamine (1 eq.), anhydrous potassium carbonate (K_2CO_3 , 2.5 eq.), and anhydrous acetonitrile (100 mL).
- **Reagent Addition:** Begin stirring the suspension and slowly add undecyl bromide (2.2 eq.) via a dropping funnel over 15 minutes.
- **Reaction Execution:** Heat the mixture to reflux (approx. 82 °C) and maintain for 24-48 hours. Monitor the reaction's progress by TLC or GC-MS, looking for the disappearance of the primary and secondary amine intermediates.
- **Work-up:** Cool the reaction mixture to room temperature. Filter the suspension to remove the inorganic salts (K_2CO_3 and KBr) and wash the filter cake with a small amount of fresh acetonitrile.
- **Solvent Removal:** Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator.
- **Extraction:** Dissolve the resulting crude oil in diethyl ether (150 mL) and transfer to a separatory funnel. Wash the organic layer with deionized water (2 x 50 mL) and then with

brine (1 x 50 mL) to remove any remaining water-soluble impurities.

- **Drying and Final Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate in vacuo to yield the crude **triundecylamine**.
- **Purification:** Purify the crude product by vacuum distillation to obtain the final, high-purity **triundecylamine**.



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Caption: Workflow for the synthesis and purification of **triundecylamine**.

Key Applications in Research and Industry

The distinct physicochemical properties of **triundecylamine** make it a valuable agent in several specialized fields.

A. **Nanoparticle Synthesis: A Steric Stabilizer** In the synthesis of colloidal nanoparticles (e.g., quantum dots, metal nanoparticles), **triundecylamine** functions as a high-temperature coordinating solvent and a surface capping agent.[4]

- **Mechanism of Action:** The nitrogen atom's lone pair coordinates to the surface of the growing nanocrystal. The long, bulky undecyl chains then extend into the surrounding solvent, creating a steric barrier that prevents the nanoparticles from aggregating.[5] This steric hindrance is crucial for controlling particle size, size distribution, and maintaining a stable colloidal dispersion.[5]

B. **Corrosion Inhibition** **Triundecylamine** is an effective corrosion inhibitor for metals in various environments.

- Mechanism of Action: The inhibition process is a form of chemisorption.[6] The nitrogen atom, with its available lone pair, acts as a Lewis base and adsorbs onto the metal surface (a Lewis acid). This initial adsorption anchors the molecule. Subsequently, the three long, hydrophobic alkyl chains form a dense, nonpolar self-assembled monolayer on the surface. This layer acts as a physical barrier, repelling water and other corrosive agents, thus significantly slowing the electrochemical processes of corrosion.[6][7]

C. Phase-Transfer Catalysis (PTC) In heterogeneous reaction systems (e.g., liquid-liquid or solid-liquid), where reactants are in immiscible phases, **triundecylamine** can function as a phase-transfer catalyst.

- Mechanism of Action: While not a classic quaternary ammonium salt, its high lipophilicity allows it to form ion pairs with anions from an aqueous phase. The resulting lipophilic ion pair is then soluble in the organic phase, where it can react with the organic substrate.[8][9] This transport of the reactant across the phase boundary accelerates the reaction rate, often eliminating the need for harsh conditions or expensive homogeneous solvents.[10][11]

Safety and Handling Protocols

Triundecylamine is an irritant and requires careful handling to ensure laboratory safety.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Personal Protective Equipment (PPE): Always use chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a lab coat.
- Handling: All manipulations should be performed in a well-ventilated chemical fume hood to avoid inhalation of any vapors, especially when heated.
- Storage: Store in a tightly sealed container in a cool, dry place away from strong oxidizing agents and acids.

This guide has provided a detailed, science-backed overview of **triundecylamine**, intended to empower researchers with the knowledge to utilize this versatile chemical effectively and safely in their work.

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